

Application Notes and Protocols: Utilizing Bianthrone Derivatives as Vat Dye Intermediates

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Compound of Interest

Compound Name: *Bianthrone*

Cat. No.: *B1198128*

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These application notes provide a comprehensive overview of the utilization of **bianthrone**-related structures, specifically focusing on the synthesis and application of violanthrone and isoviolanthrone as robust vat dyes. While **bianthrone** itself is primarily investigated for its photochromic and thermochromic properties, its isomers, violanthrone and isoviolanthrone, are commercially significant dyes. This document details the synthetic pathways from benzanthrone precursors, experimental protocols, and the application of the resulting dyes in textile dyeing.

Introduction to Violanthrone and Isovioanthrone Dyes

Violanthrone (also known as dibenzanthrone or C.I. Vat Blue 20) and its isomer, isoviolanthrone (C.I. Vat Violet 10), are large, planar polycyclic aromatic ketones.^[1] Their extensive conjugated π -systems are responsible for their intense color. These compounds are highly valued as vat dyes due to their excellent fastness to light, washing, and chemical bleaching.^{[2][3][4]} Vat dyes are applied to cellulosic fibers like cotton in a soluble, reduced (leuco) form, which then oxidizes back to the insoluble pigment within the fiber, resulting in a highly durable coloration.^[2]

Synthesis of Violanthrone and Isovioanthrone

While direct synthesis from **bianthrone** is not the common industrial route, these vat dyes are synthesized from the closely related benzanthrone.

Synthesis of Violanthrone from Benzanthrone

Violanthrone is produced by the coupling of two benzanthrone molecules. This process typically involves an alkaline fusion.

- Reaction: Dimerization of benzanthrone.
- Reagents: Benzanthrone, potassium hydroxide, sodium chlorate (as an oxidizing agent).
- Procedure:
 - A mixture of benzanthrone and potassium hydroxide is heated to a molten state.
 - Sodium chlorate is added portion-wise to the melt.
 - The reaction mixture is heated at a high temperature (e.g., 200-240°C) to facilitate the oxidative coupling.
 - After the reaction is complete, the mixture is cooled and treated with water.
 - The crude violanthrone is collected by filtration, washed with hot water until neutral, and dried.
 - Purification can be achieved by vatting with an alkaline sodium dithionite solution, followed by filtration and re-oxidation of the filtrate.

Synthesis of Isoviolanthrone from 3-Bromobenzanthrone

Isoviolanthrone is synthesized from 3-bromobenzanthrone via a two-step, one-pot reaction involving the formation of a dibenzanthronyl sulfide intermediate followed by cyclization.

- Reaction: Synthesis of isoviolanthrone from 3-bromobenzanthrone.

- Reagents: 3-bromobenzanthrone (90% pure), n-butanol, sodium sulfide (60% strength), potassium hydroxide, water.
- Procedure:
 - Suspend 60 parts of 3-bromobenzanthrone in 150 parts of n-butanol.
 - Add 17 parts of 60% strength sodium sulfide.
 - Heat the mixture for 4 hours at 105-110°C.
 - Cool the mixture to 80°C and add 75 parts of potassium hydroxide.
 - Heat the batch for 6 hours at 125-130°C.
 - Cool to 80°C, add 40 parts of water, and stir for 2 hours at 80°C.
 - The n-butanol can be removed by steam distillation.
 - The resulting isoviolanthrone suspension is filtered, and the filter cake is washed until neutral and dried at 100°C.

Quantitative Data

The following table summarizes key quantitative data for violanthrone and isoviolanthrone.

Compound	Molecular Formula	Molar Mass (g/mol)	Melting Point (°C)	Appearance
Violanthrone	C ₃₄ H ₁₆ O ₂	456.49	492 (decomposes)	Dark blue solid
Isoviolanthrone	C ₃₄ H ₁₆ O ₂	456.49	>300	Violet powder

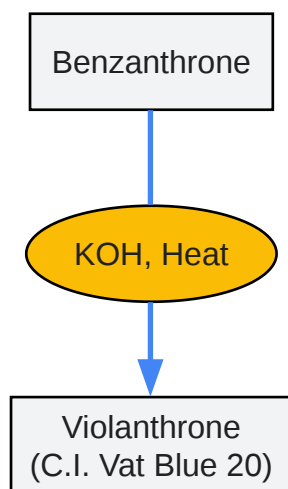
Application in Vat Dyeing

The application of violanthrone and isoviolanthrone as vat dyes involves a four-step process: reduction (vatting), dye absorption, oxidation, and soaping.

- Materials: Violanthrone or isoviolanthrone dye, cotton fabric, sodium hydroxide (lye), sodium dithionite (hydrosulfite), water.
- Procedure:
 - Vatting: The insoluble vat dye pigment is reduced to its soluble leuco form.
 - Prepare a stock solution by pasting the dye with a small amount of water.
 - In a separate container, dissolve sodium hydroxide and sodium dithionite in cold water.
 - Combine the dye paste with the reducing solution in a dye bath. The solution will change color as the dye is reduced to its soluble leuco form.
 - Dyeing: The cellulosic material is immersed in the dye bath.
 - Wet the cotton fabric thoroughly with water before introducing it to the dye bath.
 - Immerse the fabric in the dye bath for a specified time (e.g., 30-60 minutes) at a controlled temperature (e.g., 50-60°C) to allow for the absorption and diffusion of the leuco dye into the fibers.
 - Oxidation: The fabric is removed from the dye bath and the leuco dye is oxidized back to the insoluble pigment.
 - Remove the fabric and expose it to air. The color of the dye will gradually develop as the leuco form is oxidized by atmospheric oxygen.
 - Alternatively, an oxidizing agent such as hydrogen peroxide or sodium perborate in a dilute acid bath can be used for faster and more complete oxidation.
 - Soaping: The dyed fabric is treated to remove surface pigment and improve fastness.
 - The fabric is washed in a hot solution containing a detergent (soaping) to remove any loose dye particles from the surface. This step also helps in stabilizing the final shade.
 - Rinse the fabric thoroughly and dry.

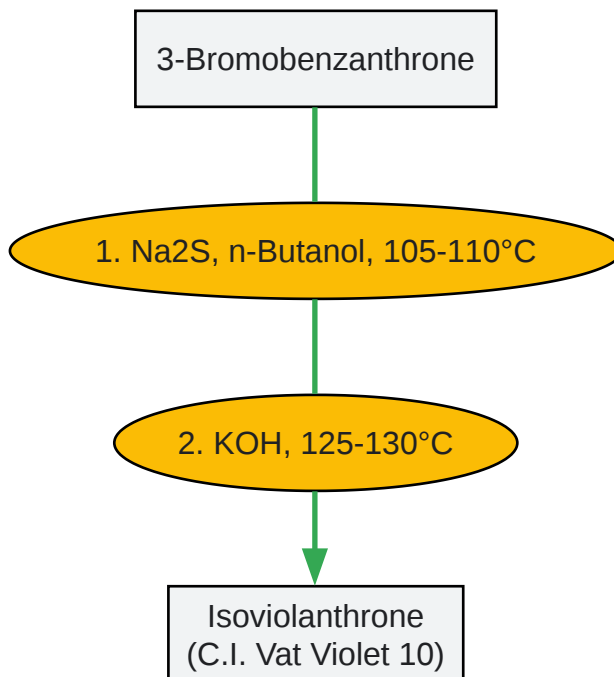
Visualizations

The following diagrams illustrate the synthetic pathways and the vat dyeing workflow.



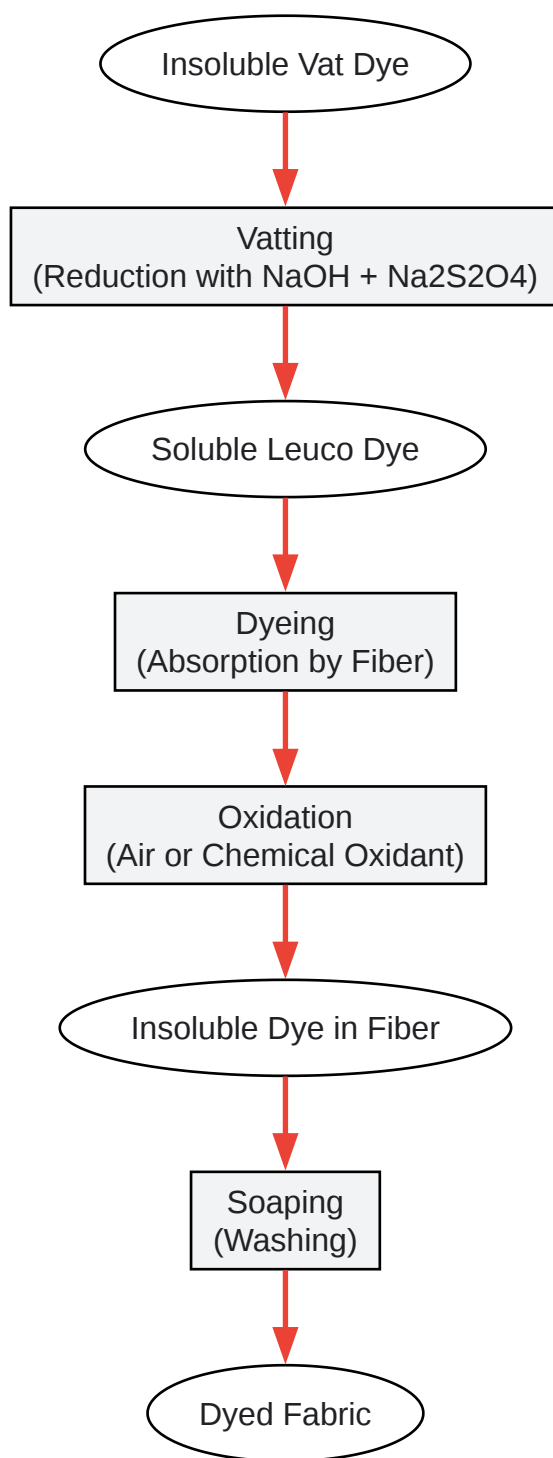
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Caption: Synthesis of Violanthrone from Benzanthrone.



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Caption: Synthesis of Isoviolanthrone.



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Caption: Vat Dyeing Workflow.

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